

Personal protective equipment for handling Quinaprilat

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Compound of Interest

Compound Name: Quinaprilat

Cat. No.: B1678679

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Essential Safety and Handling Guide for Quinaprilat

This guide provides comprehensive, procedural information for the safe handling, use, and disposal of **Quinaprilat** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure personal safety and minimize environmental impact.

Hazard Identification and Quantitative Data

Quinaprilat is the active metabolite of the prodrug Quinapril and functions as an inhibitor of the Angiotensin-Converting Enzyme (ACE).[1] While a valuable compound for research, it presents several hazards that require strict adherence to safety protocols. It is classified as causing skin irritation, serious eye irritation, and is suspected of damaging fertility or the unborn child.[2] Additionally, it is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[3]

Summary of Hazard Classifications:

Hazard Class	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[2]
Eye Irritation	H319	Causes serious eye irritation	[2]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child	[2]
Acute Oral Toxicity	H302	Harmful if swallowed	[3]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life	[3]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects	[3]

Physicochemical and Toxicological Data:

Parameter	Value	Source
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₆	[3]
Molecular Weight	428.485 g/mol	[3]
ACE Inhibition	IC ₅₀ = 0.06 nM	[1]
Appearance	White crystalline powder	[4]
Solubility	Soluble in water (31 mg/mL)	[4]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is mandatory to prevent exposure. The following table outlines the required equipment for handling **Quinaprilat**.

Required Personal Protective Equipment:

Body Part	Required PPE	Standard/Specification
Hands	Protective gloves (e.g., Nitrile)	Handle with gloves.[4]
Eyes/Face	Safety goggles with side-shields or face shield	Must meet OSHA 29 CFR 1910.133 or European Standard EN166.[4][5]
Body	Impervious clothing, lab coat	Wear appropriate protective clothing to prevent skin exposure.[3][5]
Respiratory	Suitable respirator (e.g., N95 or higher)	Required when handling powder outside of a ventilated enclosure or when dust/aerosols may be generated.[3]

Operational Plan: Step-by-Step Handling Protocol

This protocol covers the lifecycle of **Quinaprilat** within the laboratory, from receipt to disposal.

- **Inspect:** Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- **Store Securely:** Keep the container tightly sealed in a dry, cool, and well-ventilated area.[3][5]
- **Temperature:** Store at -20°C for powder form or -80°C when in solvent.[3]
- **Inventory:** Log the compound into the chemical inventory system.
- **Designated Area:** All handling of **Quinaprilat** powder should occur in a designated area, such as a chemical fume hood or other ventilated enclosure, to avoid dust and aerosol formation.[3]
- **PPE:** Don all required PPE as specified in the table above.
- **Weighing:** If weighing the powder, do so within a ventilated balance enclosure or fume hood.

- Dissolving: When preparing solutions, add the solvent to the powder slowly to prevent splashing.
- Avoid Contact: Do not allow the substance to come into contact with skin, eyes, or clothing.
[5] Avoid inhalation of dust or aerosols.[3]
- Hygiene: Wash hands and arms thoroughly after handling, even if gloves were worn.[6] Do not eat, drink, or smoke in the handling area.[3]
- Minor Spill (Powder):
 - Ensure the area is well-ventilated.
 - Wearing full PPE, gently sweep up the powder, avoiding dust generation.
 - Place the spilled material into a suitable, labeled container for hazardous waste disposal.
[5]
 - Clean the spill area with a suitable detergent or solvent and wipe clean.
- Skin Contact:
 - Immediately wash the affected area with plenty of soap and water.[4]
 - Remove contaminated clothing.[3]
 - Seek medical attention if skin irritation occurs.[6]
- Eye Contact:
 - Immediately flush eyes with large amounts of water for at least 15 minutes, lifting upper and lower eyelids.[3][5]
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.[6]
- Inhalation:

- Move the person to fresh air.[4]
- If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[6]
- Seek immediate medical attention.
- Ingestion:
 - Rinse mouth thoroughly with water.[3]
 - Do not induce vomiting.
 - Seek immediate medical attention.[4]

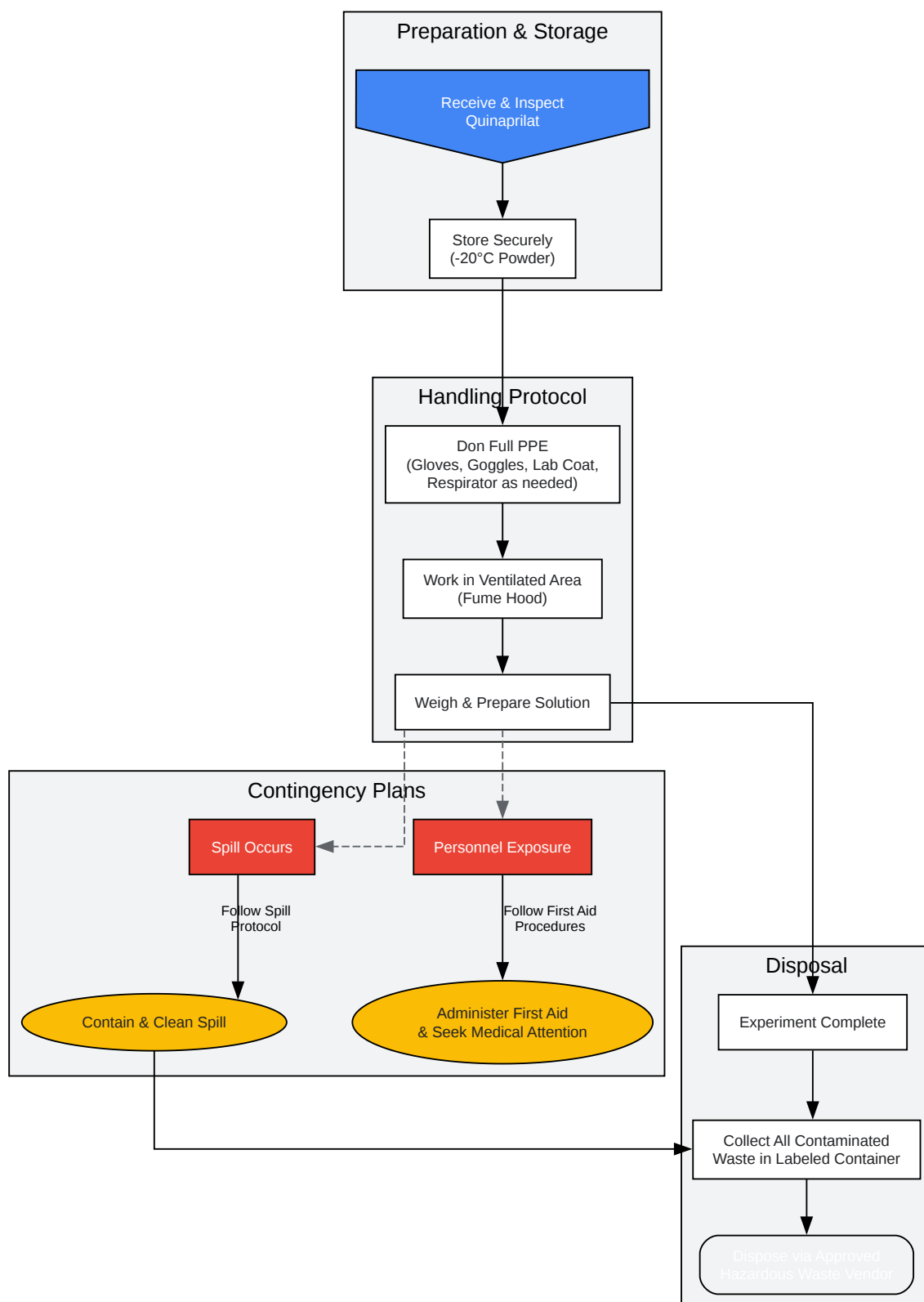
Disposal Plan

Proper disposal is critical to prevent environmental contamination, given the substance's high toxicity to aquatic life.[3]

- Waste Collection: All waste materials contaminated with **Quinaprilat**, including empty containers, used PPE, and spill cleanup debris, must be collected in a designated, properly labeled hazardous waste container.[3][5]
- Environmental Precaution: Do not allow the product or its waste to enter drains, sewers, or surface and ground water.[2]
- Disposal Method: Dispose of contents and containers at an approved waste disposal plant. [3] Incineration in an approved facility is a recommended method.[6]
- Regulatory Compliance: All disposal activities must adhere to federal, state, and local environmental regulations.[6] It is the responsibility of the user to determine if the material is a hazardous waste at the time of disposal.

Workflow and Safety Diagram

The following diagram illustrates the key decision points and procedural flow for safely handling **Quinaprilat**.



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Caption: Workflow for the safe handling of **Quinaprilat** from receipt to disposal.

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